

Synthesis of enantiomerically pure (R)-(-)-Tetrahydrofurfurylamine

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Compound of Interest

Compound Name: (R)-(-)-Tetrahydrofurfurylamine

Cat. No.: B141050

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An In-depth Technical Guide to the Synthesis of Enantiomerically Pure (R)-(-)-Tetrahydrofurfurylamine

Introduction

(R)-(-)-Tetrahydrofurfurylamine is a valuable chiral building block in the synthesis of pharmaceuticals and bioactive molecules. Its specific stereochemistry is often a crucial prerequisite for high biological potency, particularly in the development of potent analgesics where the (R)-configuration of the N-tetrahydrofurfuryl group can be essential for activity[1]. The synthesis of this compound in an enantiomerically pure form presents a significant challenge, requiring strategies that can selectively produce the desired (R)-enantiomer while avoiding the (S)-enantiomer.

This technical guide provides a comprehensive overview of established and modern methods for synthesizing enantiomerically pure **(R)-(-)-tetrahydrofurfurylamine**. It details two primary strategic approaches: the classical method involving the synthesis of a racemic mixture followed by chiral resolution, and a modern biocatalytic approach that offers direct asymmetric synthesis. This document is intended for researchers, scientists, and drug development professionals, offering detailed experimental protocols, comparative data, and visual workflows to aid in the practical application of these synthetic routes.

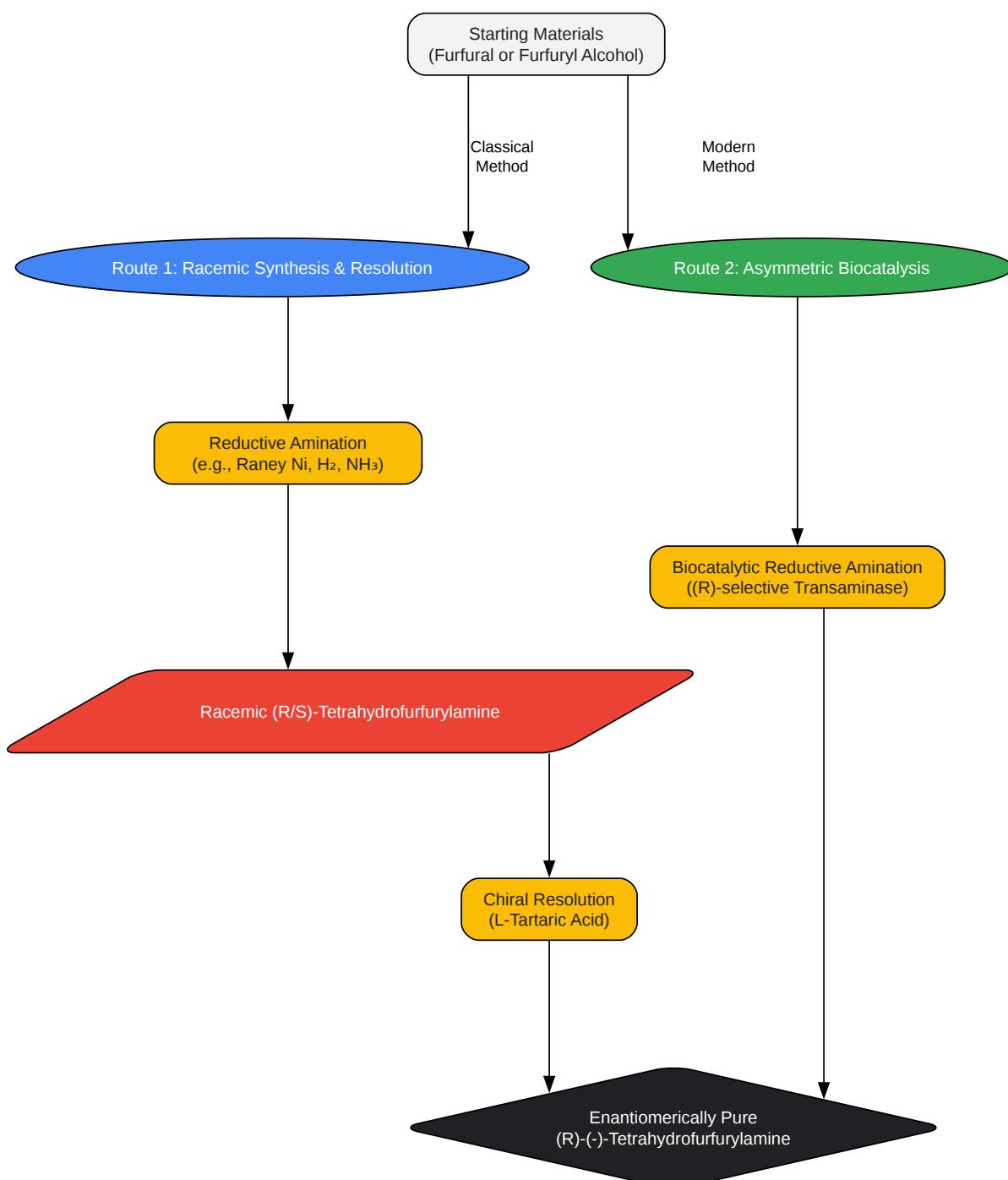
Physicochemical and Optical Properties

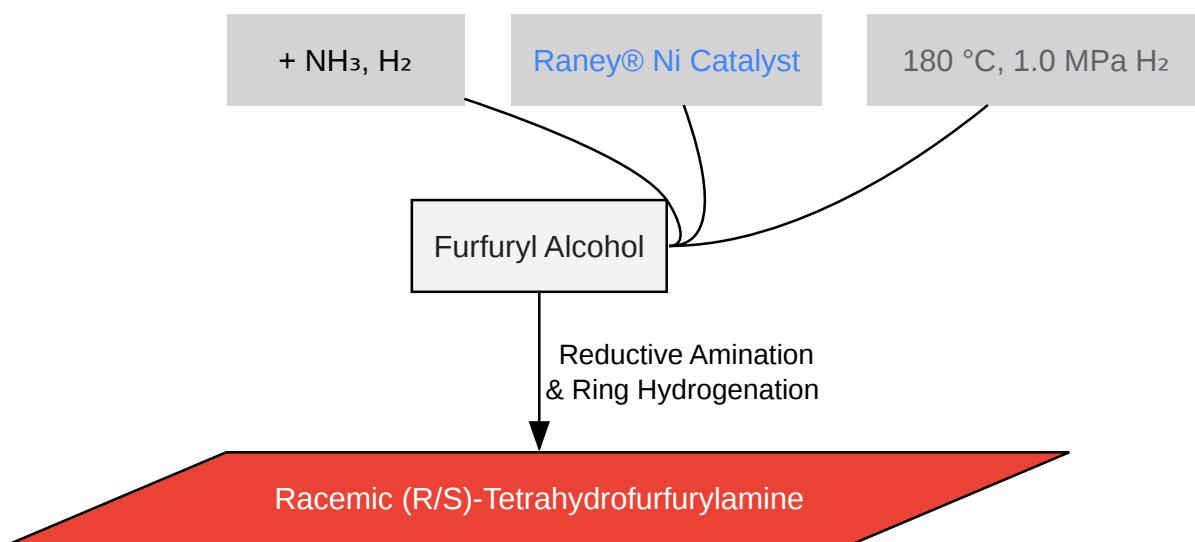
Accurate characterization of the target compound is critical. The key properties of **(R)-(-)-Tetrahydrofurfurylamine** are summarized below.

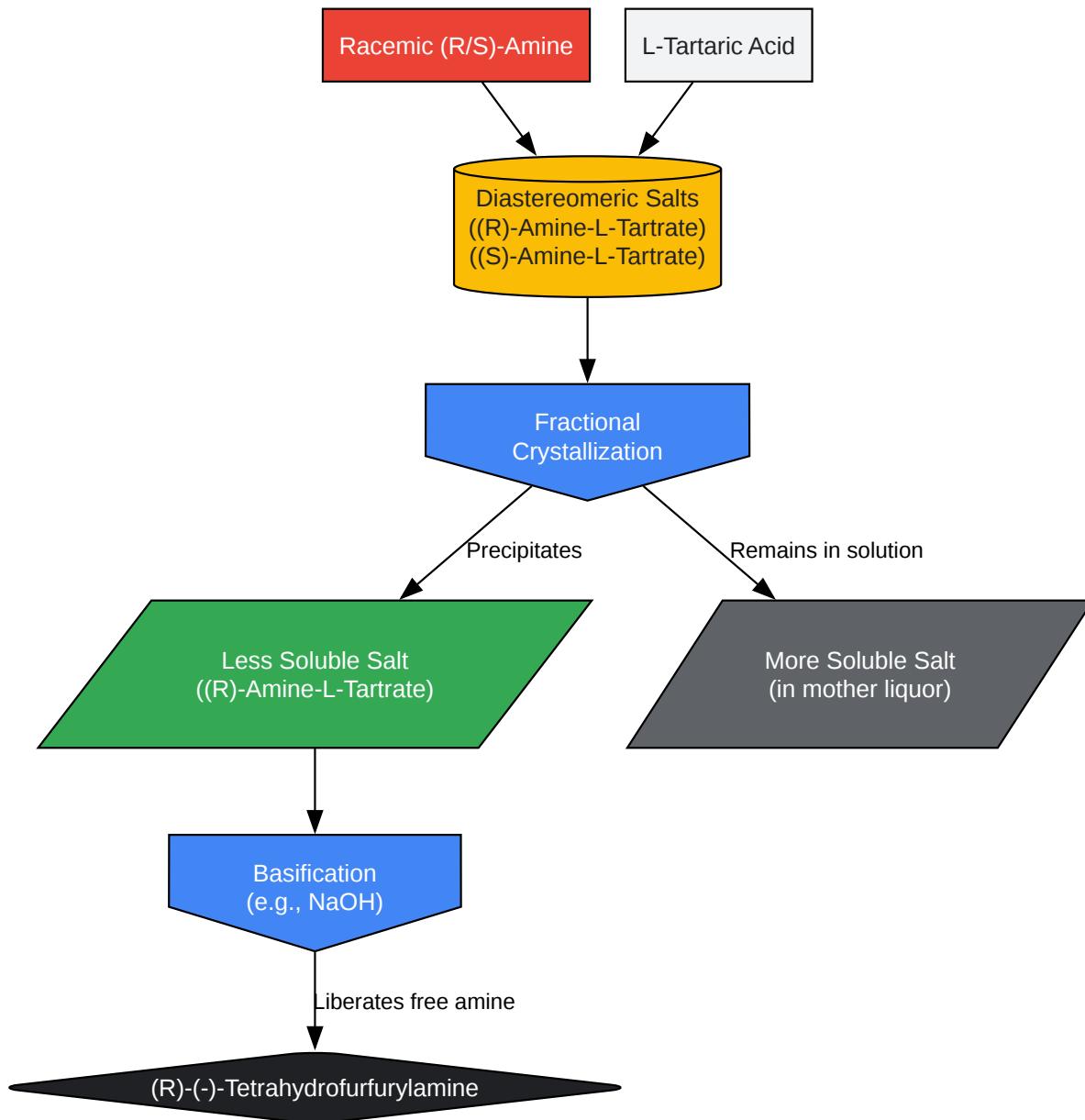
Property	Value	Reference
CAS Number	7202-43-9	[2]
Molecular Formula	C ₅ H ₁₁ NO	[2]
Molecular Weight	101.15 g/mol	[2]
Appearance	Liquid	[2]
Boiling Point	55 °C at 18 mmHg	[2]
Density	0.98 g/mL at 25 °C	[2]
Refractive Index	n _{20/D} 1.455	[2]
Specific Rotation	[α] _{20/D} -12° (c = 2 in chloroform)	[2]
Assay	99%	[2]

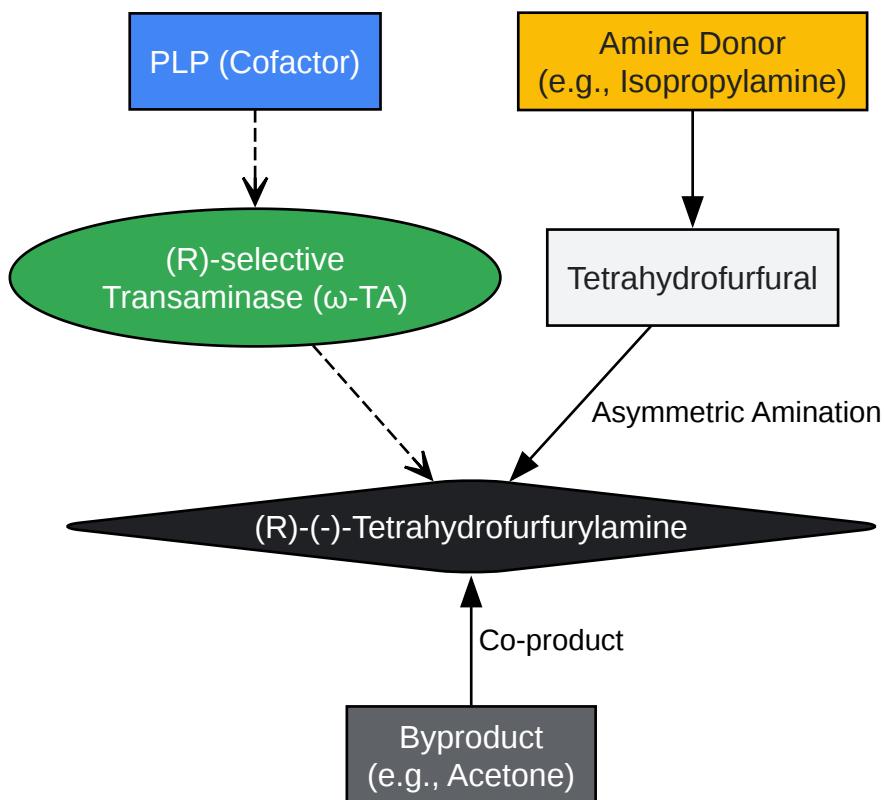
Synthetic Strategies and Workflows

Two principal pathways for obtaining enantiomerically pure **(R)-(-)-tetrahydrofurfurylamine** are outlined: racemic synthesis followed by classical resolution, and direct asymmetric biocatalysis.







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References

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- 2. (R)-(-)-テトラヒドロフルフリルアミン 99% | Sigma-Aldrich [sigmaaldrich.com]
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